

# Proper Disposal Procedures for HC Yellow No. 10

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: HC Yellow no. 10

Cat. No.: B026556

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **HC Yellow No. 10**, a chemical compound used as a semi-permanent hair dye. Adherence to these procedures is crucial for maintaining laboratory safety and environmental compliance.

Chemical Identification: **HC Yellow No. 10** is chemically identified as 1,5-Bis(beta-hydroxyethyl)amino-2-nitro-4-chlorobenzene[1]. It is regulated for use in cosmetic products and is known to be a secondary amine, making it susceptible to nitrosation[2].

## Quantitative Data Summary

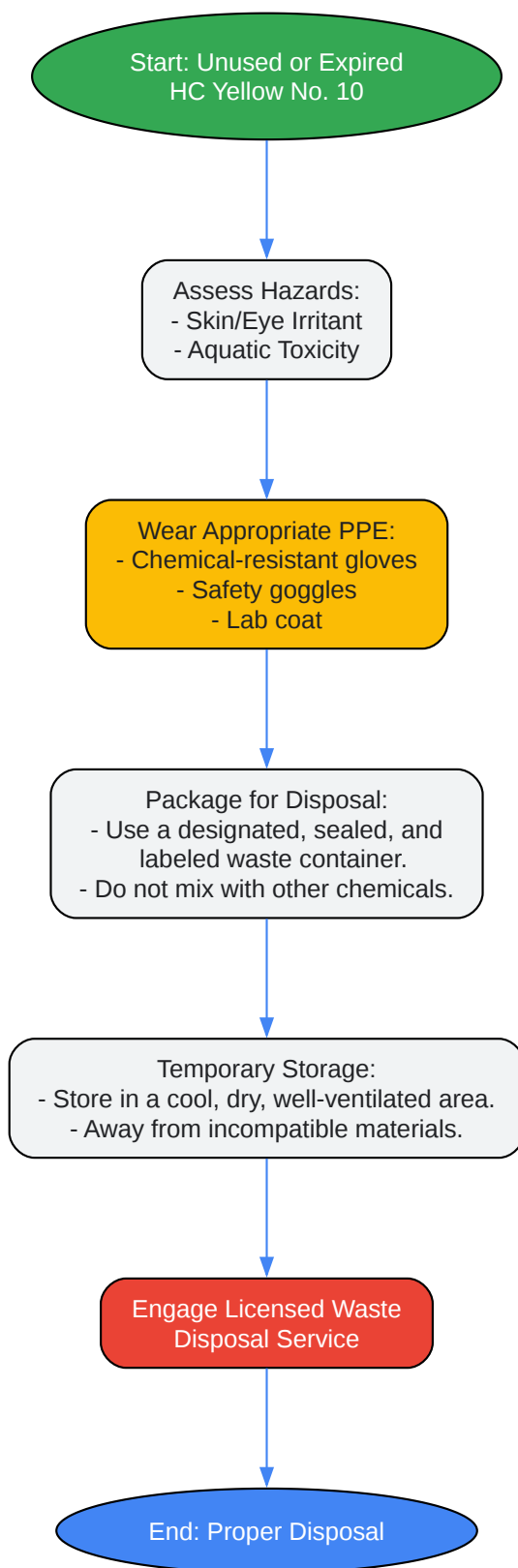
For quick reference, the following table summarizes the key hazard information for a related compound, HC Yellow No. 13, which provides insight into the potential hazards of **HC Yellow No. 10**.

Hazard Classification	GHS Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation
Chronic Aquatic Toxicity	2	H411: Toxic to aquatic life with long-lasting effects

Data based on the Safety Data Sheet for HC Yellow 13, a related chemical.

## Disposal Workflow Diagram

The following diagram outlines the step-by-step process for the safe disposal of **HC Yellow No. 10**.



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Caption: Disposal workflow for **HC Yellow No. 10**.

## Experimental Protocols for Disposal

The following step-by-step procedures provide detailed guidance for the safe handling and disposal of **HC Yellow No. 10** in a laboratory setting.

### 1. Hazard Assessment and Personal Protective Equipment (PPE):

- Before handling, review the hazard information. **HC Yellow No. 10** is a skin and eye irritant[3][4].
- Always wear appropriate PPE, including chemical-resistant gloves, safety goggles with side shields, and a lab coat[4].
- Ensure a safety shower and eyewash station are readily accessible[4].

### 2. Spill Management:

- In case of a spill, avoid generating dust.
- Carefully collect the spilled material using an inert absorbent material.
- Place the absorbed material into a suitable, closed container for disposal[1].
- Ventilate the area of the spill.

### 3. Waste Collection and Storage:

- Collect waste **HC Yellow No. 10** in a designated, properly labeled, and sealed container.
- Do not mix with other waste streams unless compatibility is confirmed.
- Store the waste container in a cool, dry, and well-ventilated area away from incompatible materials.
- **HC Yellow No. 10** should not be used in combination with nitrosating substances due to the risk of nitrosamine formation[2].

### 4. Final Disposal:

- Do not dispose of **HC Yellow No. 10** down the drain or in general waste[4]. It is toxic to aquatic life with long-lasting effects[4].
- Arrange for the collection and disposal of the chemical waste through a licensed and certified hazardous waste disposal company.
- Provide the waste disposal company with a complete and accurate description of the waste material, including its chemical name and known hazards.

By following these procedures, researchers and laboratory personnel can ensure the safe and environmentally responsible disposal of **HC Yellow No. 10**, thereby building trust in their commitment to safety and operational excellence.

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## References

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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